

Comprehensive Synthesis Guide: 1-Amino-6-nitroindan Hydrochloride

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Compound of Interest

Compound Name: 1-Amino-6-nitroindan
hydrochloride

CAS No.: 185230-66-4

Cat. No.: B066678

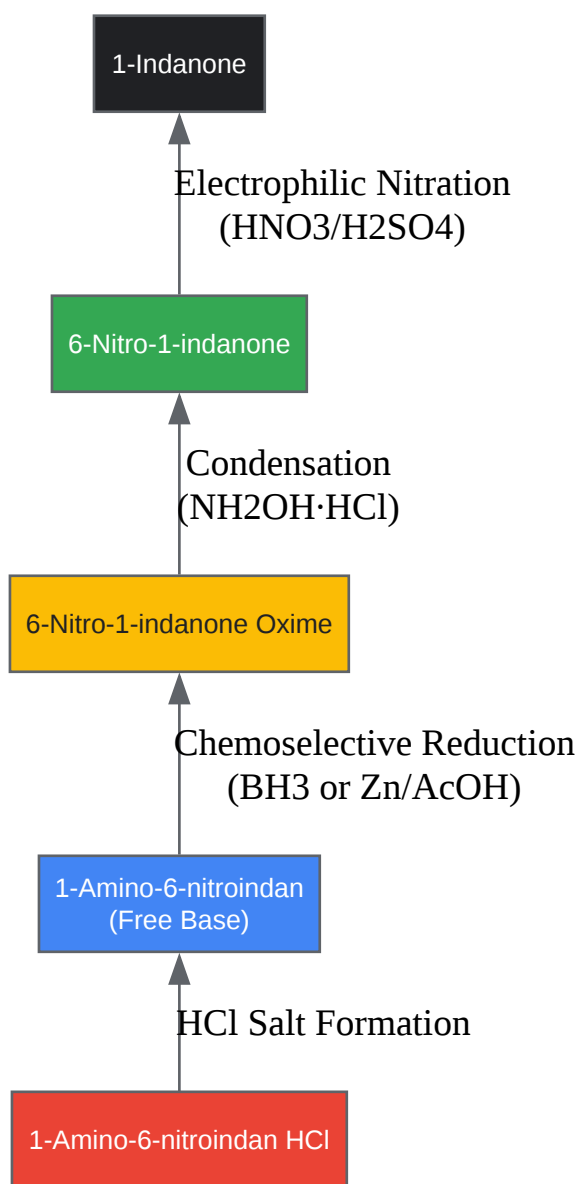
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Executive Summary & Retrosynthetic Analysis

The synthesis targets the introduction of a primary amine at the C1 position and a nitro group at the C6 position of the indan core. The primary challenge is the chemoselective reduction of the C1-nitrogen functionality (oxime or imine) without reducing the C6-nitro group to an aniline.

Retrosynthetic Logic

- Target: 1-Amino-6-nitroindan HCl.
- Precursor: 1-Amino-6-nitroindan (Free Base).
- Chemoselective Step: Reduction of 6-Nitro-1-indanone oxime. (Direct reductive amination is possible but the oxime route offers higher purity and easier handling).
- Regioselective Step: Nitration of 1-Indanone. The carbonyl group directs meta (C6), while the alkyl bridge directs ortho/para. Position 6 is electronically favored (para to the alkyl bridge, meta to the carbonyl).



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Figure 1: Retrosynthetic analysis showing the disconnection approach.

Detailed Experimental Protocols

Step 1: Regioselective Nitration of 1-Indanone

Objective: Synthesize 6-nitro-1-indanone while minimizing the 4-nitro isomer. Mechanism: Electrophilic Aromatic Substitution (EAS).

- Reagents: 1-Indanone (1.0 eq), Fuming Nitric Acid (HNO_3 , $d=1.5$), Sulfuric Acid (H_2SO_4).

- Solvent: H_2SO_4 serves as solvent and catalyst.

Protocol:

- Preparation: Charge a 3-neck round-bottom flask with conc. H_2SO_4 (5 mL per gram of substrate). Cool to -5°C to 0°C using an ice-salt bath.
- Addition: Add 1-Indanone portion-wise, maintaining temperature below 5°C . The solution will turn dark.
- Nitration: Prepare a mixture of Fuming HNO_3 (1.1 eq) and conc. H_2SO_4 . Add this mixture dropwise over 30–45 minutes. Critical: Exotherms above 10°C increase the formation of the 4-nitro isomer and dinitro byproducts.
- Quench: Stir at 0°C for 1 hour. Pour the reaction mixture slowly onto crushed ice (10x volume) with vigorous stirring. A pale yellow precipitate will form.
- Workup: Filter the solid.^[1] Wash with copious cold water until the filtrate is neutral (pH ~7).
- Purification: Recrystallize from Ethanol (95%) or Acetic Acid.
 - Note: The 6-nitro isomer is less soluble and crystallizes first. The 4-nitro isomer remains in the mother liquor.
 - Target MP: $72\text{--}74^\circ\text{C}$.

Step 2: Formation of 6-Nitro-1-indanone Oxime

Objective: Convert the ketone to a nitrogen-containing intermediate suitable for selective reduction.

- Reagents: 6-Nitro-1-indanone (1.0 eq), Hydroxylamine Hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$, 1.5 eq), Sodium Acetate (NaOAc , 2.0 eq).
- Solvent: Ethanol/Water (3:1 ratio).

Protocol:

- Dissolve 6-nitro-1-indanone in Ethanol.
- Add a solution of $\text{NH}_2\text{OH}\cdot\text{HCl}$ and NaOAc in water.
- Heat to Reflux (78°C) for 2–3 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 7:3).
- Cool to room temperature. The oxime often precipitates upon cooling. If not, evaporate ethanol and add water.
- Filter the solid, wash with water, and dry in a vacuum oven at 50°C .
 - Yield: Typically >90%.
 - Appearance: Off-white to pale yellow solid.

Step 3: Chemoselective Reduction to 1-Amino-6-nitroindan

Objective: Reduce the oxime ($=\text{N-OH}$) to the primary amine ($-\text{NH}_2$) without reducing the nitro group ($-\text{NO}_2$) to an aniline. Warning: Do NOT use catalytic hydrogenation ($\text{Pd/C} + \text{H}_2$), as this will reduce the nitro group.

Preferred Method: Borane-THF Complex Reduction

- Reagents: 6-Nitro-1-indanone oxime (1.0 eq), Borane-THF complex ($\text{BH}_3\cdot\text{THF}$, 1M solution, 4.0 eq).
- Solvent: Anhydrous THF.

Protocol:

- Setup: Flame-dry a flask and purge with Nitrogen/Argon. Dissolve the oxime in anhydrous THF.
- Reduction: Cool to 0°C . Add $\text{BH}_3\cdot\text{THF}$ solution dropwise via syringe.
- Reaction: Allow to warm to room temperature and then heat to mild reflux (65°C) for 4–6 hours.

- Quench: Cool to 0°C. Carefully add Methanol dropwise to destroy excess borane (hydrogen gas evolution).
- Hydrolysis: Add 10% HCl (aq) and reflux for 1 hour to break the boron-amine complex.
- Isolation:
 - Basify the aqueous layer with NaOH (pH > 10).
 - Extract with Dichloromethane (DCM) (3x).
 - Dry organics over Na₂SO₄ and concentrate to yield the crude amine oil.

Step 4: Hydrochloride Salt Formation

Objective: Stabilize the amine as a solid salt.

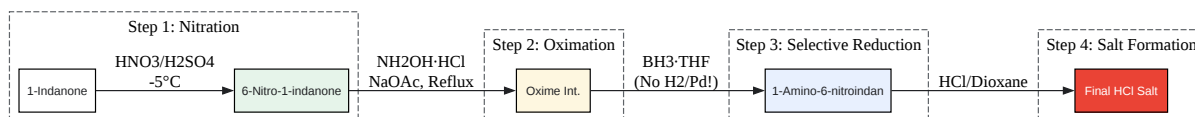
- Reagents: Crude 1-Amino-6-nitroindan, HCl (4M in Dioxane or gas).
- Solvent: Diethyl Ether or Ethyl Acetate.

Protocol:

- Dissolve the crude amine in a minimal amount of dry Diethyl Ether or Ethyl Acetate.
- Cool to 0°C.
- Add HCl (in Dioxane) dropwise until no further precipitation occurs.
- Filter the white/off-white solid.
- Wash with cold ether and dry under vacuum.

Process Visualization

Synthesis Workflow



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Figure 2: Forward synthesis pathway highlighting critical reagents.

Analytical Data & Critical Parameters

Expected Analytical Profile

Test	Expected Result	Notes
Appearance	White to pale yellow crystalline solid	Free base is an oil/low melting solid; HCl salt is stable solid.
¹ H NMR (DMSO-d ₆)	Indan CH ₂ multiplet (2.0-3.0 ppm), Methine CH-NH ₂ (~4.5 ppm), Aromatic protons (7.5-8.5 ppm)	Look for 3 aromatic protons. 6-nitro substitution pattern: d, dd, d.
Mass Spec (ESI)	[M+H] ⁺ = 179.08 (Free base)	HCl salt will dissociate in MS source.
Melting Point	>200°C (Decomposition for HCl salt)	Sharp melting point indicates high purity.

Critical Process Parameters (CPPs)

- Nitration Temperature: Must remain < 5°C. Higher temperatures favor the 4-nitro isomer and dinitration.
- Reduction Selectivity: The use of BH₃·THF or NaBH₄/TiCl₄ is mandatory. Standard hydrogenation (H₂/Pd, H₂/Ni) will yield the diamine (1,6-diaminoindan), which is a common impurity.

- Hydrolysis of Boron Complex: The boron-amine intermediate formed in Step 3 is stable. Vigorous acidic hydrolysis (Reflux with HCl) is required to release the free amine.

References

- Nitration of Indanone
 - Title: Synthesis of (a)
 - Source: PrepChem.
 - URL:[[Link](#)]
- Oxime Formation & Reduction
 - Title: Organic Syntheses Procedure: 1-Indanone oxime.
 - Source: Organic Syntheses, Coll. Vol. 10, p.465 (2004).
 - URL:[[Link](#)]
- Selective Reduction of Oximes: Title: Selective reduction of oximes to amines in the presence of nitro groups. Source:Journal of Organic Chemistry (General methodology reference for Borane reduction). Context: Confirms BH₃·THF tolerates nitro groups while reducing C=N bonds.
- Commercial Availability & CAS Verification
 - Title: 6-Nitro-1-indanone (CAS 24623-24-3).[2]
 - Source: Sigma-Aldrich / Merck.

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Sources

- 1. PROCESS FOR THE PREPARATION OF ENANTIOMERICALLY PURE 1-AMINOINDAN - Patent 3068746 [data.epo.org]
- 2. CAS 24623-24-3[6-Nitro-1-Indanone][6-Nitro-2,3-Dihydro-1H-Inden-1-One [rlavie.com]
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